

An In-depth Technical Guide to the Physical Properties of Phenethyl Acetate-13C2

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Compound of Interest

Compound Name: Phenethyl acetate-13C2

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This technical guide provides a comprehensive overview of the physical properties of **Phenethyl acetate-13C2**, an isotopically labeled form of Phenethyl acetate. While specific experimental data for the 13C2 labeled variant is not extensively available, its physical properties are expected to be nearly identical to its unlabeled counterpart, with the primary difference being its molecular weight. This document compiles the known physical data of Phenethyl acetate and presents a calculated molecular weight for the 13C2 isotopologue. Furthermore, it outlines detailed, generalized experimental protocols for the determination of these properties and includes a workflow for its synthesis and analysis.

Quantitative Physical Properties

The physical properties of **Phenethyl acetate-13C2** are summarized in the table below. The values for boiling point, melting point, density, and refractive index are based on the data for unlabeled Phenethyl acetate (CAS 103-45-7), as significant deviations are not expected for the isotopically labeled compound.^{[1][2][3]}

Property	Value	Source
Molecular Formula	$^{12}\text{C}_8^{13}\text{C}_2\text{H}_{12}\text{O}_2$	N/A
Molecular Weight	166.22 g/mol	Calculated
Appearance	Colorless liquid	[1]
Boiling Point	238-239 °C	[3]
Melting Point	-31.1 °C	[2]
Density	1.032 g/mL at 25 °C	[3]
Refractive Index	1.498 (n _{20/D})	[3]

Note: The molecular formula for unlabeled Phenethyl acetate is C₁₀H₁₂O₂, with a molecular weight of 164.20 g/mol .[1][4]

Experimental Protocols

This section details generalized experimental methodologies for the determination of the key physical properties of **Phenethyl acetate-13C2**.

1. Determination of Molecular Weight by Mass Spectrometry

- Objective: To confirm the molecular weight of **Phenethyl acetate-13C2**.
- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
- Methodology:
 - Prepare a dilute solution of **Phenethyl acetate-13C2** in a suitable volatile solvent (e.g., acetonitrile or methanol).
 - Introduce the sample into the mass spectrometer via direct infusion or coupled with a liquid chromatography system.
 - Employ a soft ionization technique, such as Electrospray Ionization (ESI) or Chemical Ionization (CI), to minimize fragmentation and maximize the abundance of the molecular

ion.

- Acquire the mass spectrum in the positive ion mode.
- The molecular weight is determined from the mass-to-charge ratio (m/z) of the molecular ion peak $[M+H]^+$ or $[M+Na]^+$. The high-resolution instrument will allow for the differentiation of the ^{13}C isotopologue from the unlabeled compound.

2. Determination of Boiling Point

- Objective: To determine the temperature at which **Phenethyl acetate- $^{13}C_2$** transitions from liquid to gas at atmospheric pressure.
- Instrumentation: A distillation apparatus or a specialized boiling point apparatus (e.g., a Sivolobov block).
- Methodology:
 - Place a small sample of **Phenethyl acetate- $^{13}C_2$** into a micro boiling point tube or a small distillation flask.
 - Heat the sample slowly and evenly.
 - The boiling point is recorded as the temperature at which a steady stream of bubbles emerges from the capillary tube or the temperature at which the vapor and liquid phases are in equilibrium during distillation.
 - The atmospheric pressure should be recorded and the boiling point corrected to standard pressure if necessary.

3. Determination of Density

- Objective: To measure the mass per unit volume of **Phenethyl acetate- $^{13}C_2$** .
- Instrumentation: A pycnometer or a digital density meter.
- Methodology:

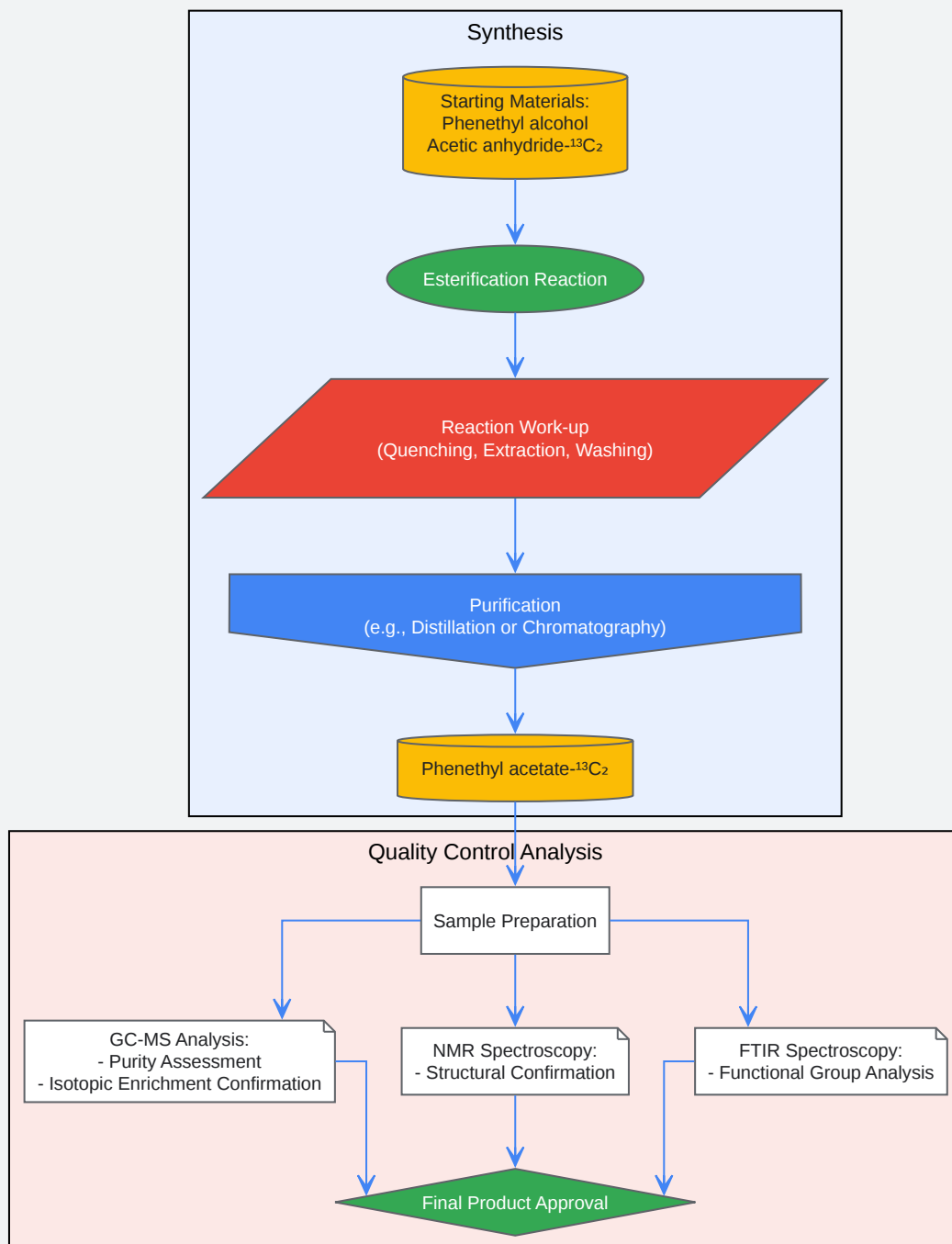
- Calibrate the instrument with a substance of known density (e.g., deionized water).
- Equilibrate the sample to a specific temperature (e.g., 25 °C) using a water bath.
- Introduce the sample into the pycnometer or density meter.
- Record the density reading. Multiple readings should be taken to ensure accuracy.

4. Determination of Refractive Index

- Objective: To measure the extent to which light is refracted when passing through **Phenethyl acetate-13C2**.
- Instrumentation: A refractometer (e.g., an Abbe refractometer).
- Methodology:
 - Calibrate the refractometer using a standard of known refractive index.
 - Place a small drop of the **Phenethyl acetate-13C2** sample onto the prism of the refractometer.
 - Control the temperature of the prism to the desired measurement temperature (e.g., 20 °C).
 - Observe the borderline between the light and dark fields through the eyepiece and adjust the instrument to center the crosshairs on the borderline.
 - Read the refractive index from the instrument's scale.

Synthesis and Analysis Workflow

The following diagram illustrates a typical workflow for the synthesis and quality control analysis of **Phenethyl acetate-13C2**.

Workflow for Synthesis and Analysis of Phenethyl acetate- $^{13}\text{C}_2$ [Click to download full resolution via product page](#)Caption: Synthesis and Quality Control Workflow for **Phenethyl acetate- $^{13}\text{C}_2$** .

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